

Essential Safety and Operational Guide for 5-tert-Butyl-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 5-tert-Butyl-2-hydroxybenzaldehyde

Cat. No.: B1270133

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For laboratory professionals, including researchers, scientists, and drug development experts, ensuring a safe handling environment for chemical compounds is of utmost importance. This document provides critical safety and logistical information for the handling of **5-tert-Butyl-2-hydroxybenzaldehyde** (CAS No: 2725-53-3). The following guidelines are designed to minimize risk and ensure proper operational procedure.

Hazard Identification and Personal Protective Equipment (PPE)

While some sources may not classify **5-tert-Butyl-2-hydroxybenzaldehyde** as a hazardous substance, other safety data sheets indicate that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Due to the potential for harm and because the chemical, physical, and toxicological properties have not been thoroughly investigated, it is imperative to handle this substance with care.^[3]

The following personal protective equipment is recommended to mitigate exposure risks:

PPE Category	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile or neoprene rubber).[4]	To prevent direct skin contact and potential irritation.[1]
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.[4][5]	To protect eyes from splashes and serious irritation.[1]
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a dust mask (e.g., N95 type) or a multi-purpose combination respirator cartridge is recommended.[5]	To prevent inhalation of dust, fumes, or vapors that may cause respiratory irritation.[1]
Body Protection	A standard laboratory coat should be worn.[4]	To protect against splashes and spills on clothing and skin. [6]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that a safety shower and eye wash station are readily accessible.[3]
- Keep the container tightly closed when not in use.[1]

Handling:

- Avoid contact with skin and eyes.[6][7]

- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][6]
- Contaminated clothing should be removed immediately and washed before reuse.[6]

Storage:

- Store in a cool, dry, and well-ventilated place.[6]
- Keep the container tightly closed.[1][6]
- This substance is classified as a combustible liquid.[5]

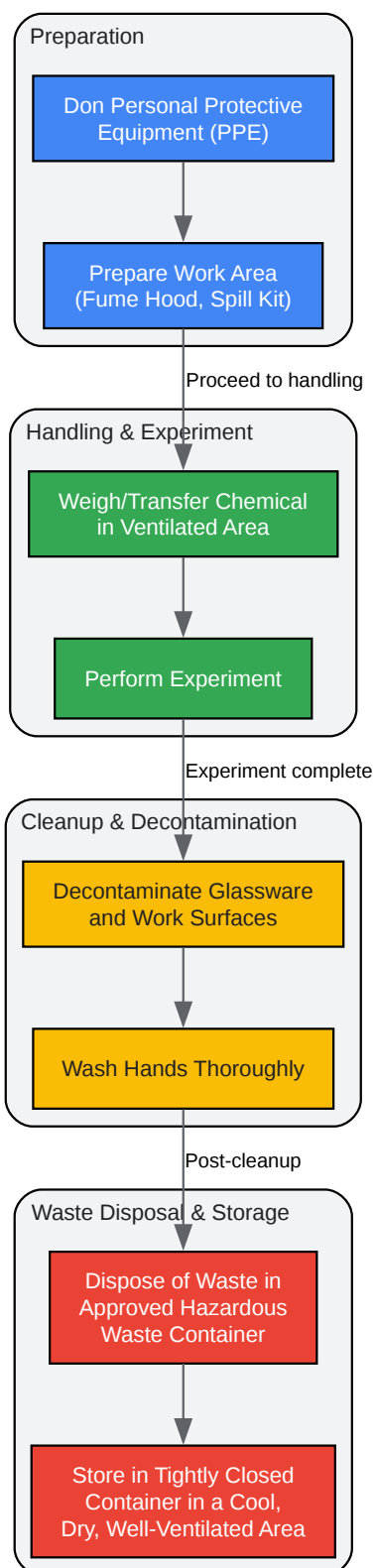
Disposal Plan

Proper disposal of **5-tert-Butyl-2-hydroxybenzaldehyde** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Treatment: This material and its container must be disposed of as hazardous waste.
[3] Hand over to a licensed waste disposal company.[3]
- Regulations: Disposal must be in accordance with official, local, state, and national regulations.[3]
- Prohibitions: Do not dispose of with municipal waste or allow the product to enter drains.[3]
- Contaminated Packaging: Uncleaned containers should be treated as the product itself and disposed of accordingly.[3]

Experimental Workflow Diagram

The following diagram illustrates the recommended workflow for the safe handling of **5-tert-Butyl-2-hydroxybenzaldehyde**.



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